

Technical Safety Monograph: Ethyl 4-Chloronicotinate

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Compound of Interest

Compound Name: Ethyl 4-Chloronicotinate

CAS No.: 37831-62-2

Cat. No.: B1590935

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CAS: 13512-87-3 | Formula: $C_8H_8ClNO_2$ | Mol. Weight: 185.61 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Part 1: Strategic Introduction & Chemical Identity

Ethyl 4-chloronicotinate (also known as Ethyl 4-chloro-3-pyridinecarboxylate) is a critical heterocyclic building block in modern drug discovery. Unlike simple aliphatic esters, this compound possesses a unique "duality of reactivity" that makes it invaluable for synthesizing kinase inhibitors and anti-infectives, but also dictates stringent safety protocols.

Its core utility lies in the 4-chloro substituent, which is electronically activated by the pyridine nitrogen atom. This activation facilitates Nucleophilic Aromatic Substitution (

) reactions under mild conditions, allowing researchers to rapidly diversify the pyridine scaffold. However, this same electrophilicity is the primary driver of its toxicity and handling hazards.

Physical State Verification:

- Appearance: Colorless to light yellow liquid.
- Boiling Point: ~70–76 °C at 0.1 mmHg (High boiling point at atm pressure, ~255 °C extrapolated).
- Volatility: Low vapor pressure at room temperature, but heating generates irritating vapors.

Part 2: Hazard Profiling (The "Why" Behind the Risk)

Standard Safety Data Sheets (SDS) often list generic H-codes. To handle this compound safely, one must understand the molecular basis of these hazards.

1. The Electrophilic Threat (Skin & Respiratory)

- GHS Classification: Skin Irrit. 2 (H315), Eye Irrit. 2 (H319), STOT SE 3 (H335).
- Mechanism: The pyridine ring is electron-deficient. The nitrogen atom pulls electron density away from the C4 position, making the C-Cl bond highly susceptible to attack by biological nucleophiles (e.g., amine groups in proteins, thiol groups in enzymes).[4]
- Consequence: Upon contact with skin or mucous membranes, the compound can alkylate cellular proteins, leading to immediate irritation and potential sensitization (allergic dermatitis) upon repeated exposure.

2. Ocular Risks[5]

- Mechanism: As an ester and a pyridine derivative, the compound acts as a surfactant-like irritant that can penetrate the corneal epithelium.
- Risk: "Serious Eye Irritation" (H319) in this context means potential for corneal opacity if not rinsed immediately.

3. Reactivity Hazards

- Runaway Potential: When reacted with strong nucleophiles (e.g., hydrazine, primary amines) without solvent or cooling, the reaction is highly exothermic.
- Incompatibility: Incompatible with strong oxidizing agents and strong bases (which hydrolyze the ester).

Part 3: Operational Handling & Engineering Controls

A. Engineering Controls

- Primary Barrier: All handling (weighing, transfer, reaction setup) must occur inside a certified Chemical Fume Hood.
- Airflow: Maintain face velocity >100 fpm.
- Vacuum Trap: If distilling or rotary evaporating, use a secondary cold trap (-78 °C) to prevent vapors from entering the vacuum pump oil, where they can concentrate and polymerize.

B. Personal Protective Equipment (PPE) Matrix

Body Part	Standard PPE	Enhanced Protocol (High Quantity/Heat)
Hands	Nitrile Gloves (Min 0.11 mm)	Double Gloving: Laminate film inner / Nitrile outer. Reason: Pyridine esters can permeate thin nitrile.
Eyes	Chemical Safety Goggles	Face Shield + Goggles. Reason: Risk of splash during syringe transfer.
Body	Lab Coat (Cotton/Poly)	Chemical-Resistant Apron.
Respiratory	Fume Hood (Sufficient)	Full-face respirator with Organic Vapor (OV) cartridges if hood fails.

C. Transfer Protocol (Liquid Handling)

- Avoid Pouring: Pouring from the bottle rim creates drips and aerosols.
- Syringe Technique: Use a glass syringe with a long needle (or cannula) to withdraw the liquid directly from the reagent bottle.
- Positive Pressure: If the liquid is viscous or difficult to withdraw, use a slight positive pressure of Nitrogen gas to push the liquid into the syringe.

Part 4: Reaction Safety & Experimental Workflow

1. The

Reaction (Amination)

The most common use of **Ethyl 4-chloronicotinate** is reacting it with an amine.

- Risk: Exotherm on mixing.
- Control: Dissolve the **Ethyl 4-chloronicotinate** in the solvent (e.g., DMF, Ethanol) first. Cool the solution to 0 °C. Add the amine nucleophile dropwise.
- Monitoring: Monitor internal temperature. Do not allow temp to spike >10 °C above setpoint.

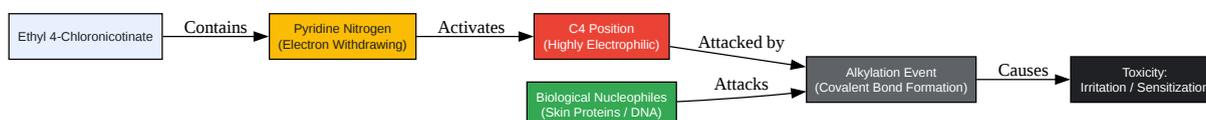
2. Quenching & Workup

- Hydrolysis Risk: The ethyl ester is sensitive to base. If your product requires the ester to remain intact, avoid strong basic washes (e.g., 1M NaOH). Use saturated Sodium Bicarbonate () instead.
- Waste: Aqueous layers from the workup will contain chloride ions and potentially unreacted pyridine. Segregate into "Halogenated Organic Waste" if organic solvents are present, or "Basic Aqueous Waste" if purely aqueous.

Part 5: Visualizations

Diagram 1: Reactivity Logic & Hazard Pathway

This diagram illustrates why the molecule is hazardous based on its structure.

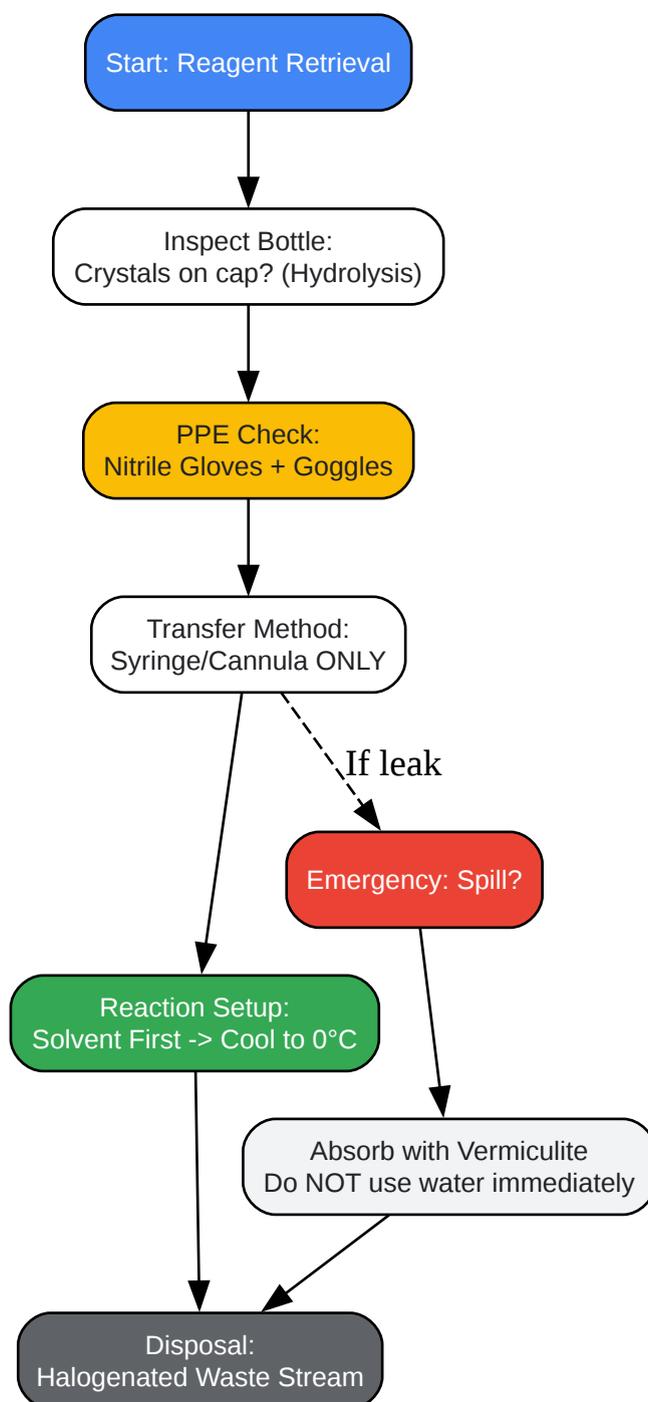


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Caption: Structural basis of toxicity. The electron-poor pyridine ring activates the chlorine for displacement by biological targets.

Diagram 2: Safe Handling Workflow

A step-by-step decision tree for daily lab use.



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Caption: Operational workflow emphasizing syringe transfer and thermal control during reaction setup.

Part 6: Emergency Response

- Eye Contact: IMMEDIATE flushing with water for 15 minutes.[6] Lift eyelids.[7] Time is critical to prevent corneal clouding.
- Skin Contact: Wash with soap and water.[8][6] Do not use ethanol or acetone to wash skin; this increases permeability.
- Spill Cleanup:
 - Evacuate the immediate area (vapors).
 - Don full PPE (including respirator if outside hood).
 - Cover spill with an inert absorbent (Vermiculite or Sand). Do not use paper towels (fire risk if reaction is exothermic).
 - Scoop into a sealed container labeled "Hazardous Debris - Pyridine Derivative".

References

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